experimental protocol for using 2-Fluoro-4-methylbenzaldehyde oxime

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Compound of Interest

Compound Name:	*2-Fluoro-4-methylbenzaldehyde oxime*
Cat. No.:	*B13760157*

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Technical Guide: 2-Fluoro-4-methylbenzaldehyde Oxime

Executive Summary

2-Fluoro-4-methylbenzaldehyde oxime (CAS: 1159602-10-4) is a specialized fluorinated building block used primarily in the synthesis of bioactive scaffolds. The strategic placement of the fluorine atom at the ortho position relative to the oxime functionality serves two critical medicinal chemistry purposes: it modulates the pKa of the resulting amine/heterocycle and blocks metabolic oxidation at the electron-rich aromatic ring.

This guide details the synthesis, reduction, and functionalization of this intermediate. Unlike generic oximes, the steric and electronic effects of the 2-fluoro substituent require modified protocols to prevent side reactions (such as defluorination or incomplete conversion).

Key Applications

- Primary Amine Synthesis: Precursor to 2-fluoro-4-methylbenzylamine, a pharmacophore found in kinase inhibitors and GPCR ligands.

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- Isoxazole Scaffolds: Substrate for [3+2] cycloadditions via nitrile oxide intermediates.
- C-H Activation: Directing group for palladium-catalyzed functionalization.

Chemical Specifications & Handling

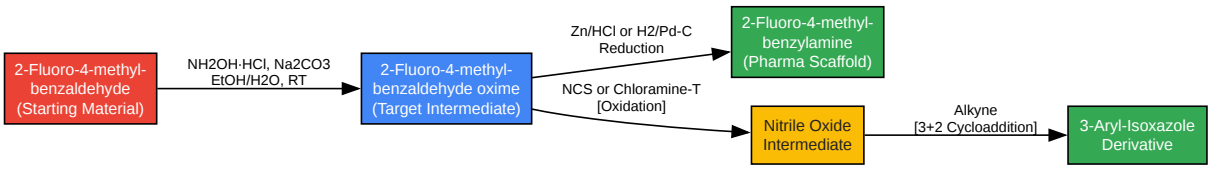
Property	Specification
Chemical Name	2-Fluoro-4-methylbenzaldehyde oxime
CAS Number	1159602-10-4
Precursor Aldehyde	2-Fluoro-4-methylbenzaldehyde (CAS: 146137-80-6)
Molecular Formula	C_8H_8FNO
Molecular Weight	153.15 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in MeOH, EtOH, DMSO, DCM; Insoluble in water
Storage	2–8°C under inert atmosphere (Ar/N_2); Hygroscopic

Safety Warning: Oximes can exhibit thermal instability. While this derivative is relatively stable, avoid heating above 100°C without solvent. Always handle in a fume hood due to potential irritation.

Experimental Workflows (Visualized)

The following diagram outlines the three core workflows covered in this guide: Synthesis (from aldehyde), Reduction (to amine), and Cyclization (to isoxazole).

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Figure 1: Synthetic utility tree for **2-Fluoro-4-methylbenzaldehyde oxime**.

Protocol A: Synthesis from Aldehyde

Objective: Preparation of high-purity oxime from 2-fluoro-4-methylbenzaldehyde. Rationale: Commercial aldehydes are often cheaper and more stable than their oxime counterparts. Fresh preparation ensures the absence of hydrolysis products.

Materials

- 2-Fluoro-4-methylbenzaldehyde (1.0 eq)
- Hydroxylamine hydrochloride (NH_2OH[1][2][3]·HCl) (1.2 eq)
- Sodium Carbonate (Na_2CO_3) (0.6 eq) or Sodium Acetate (1.5 eq)
- Solvent: Ethanol/Water (1:1 v/v)

Step-by-Step Procedure

- Dissolution: In a round-bottom flask, dissolve 10 mmol of 2-Fluoro-4-methylbenzaldehyde in 15 mL of Ethanol.
- Reagent Prep: Dissolve 12 mmol of $NH_2OH·HCl$ in 5 mL of water. Add this to the aldehyde solution.
- Basification: Dissolve 6 mmol of Na_2CO_3 in 10 mL of water and add dropwise to the reaction mixture over 10 minutes.

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- Expert Insight: The 2-fluoro group withdraws electrons, making the carbonyl carbon more electrophilic. The reaction is typically faster than non-fluorinated analogs.

- Reaction: Stir at room temperature (20–25°C) for 1–2 hours.
  - Monitoring: Monitor by TLC (Hexane/EtOAc 4:1). The aldehyde spot (higher Rf) should disappear.
- Workup: Evaporate ethanol under reduced pressure. The oxime typically precipitates as a white solid.
- Isolation: Filter the solid and wash with cold water (3 x 10 mL) to remove salts.
- Drying: Dry under vacuum at 40°C for 4 hours.

Expected Yield: 90–95% Self-Validation:

- ^{1}H NMR (DMSO-d_6): Look for the disappearance of the aldehyde proton (~10.2 ppm) and the appearance of the oxime CH=N proton at ~8.2 ppm and the N-OH proton at ~11.3 ppm.

Protocol B: Reduction to 2-Fluoro-4-methylbenzylamine

Objective: Conversion of the oxime to the primary amine. Context: This amine is a "privileged structure" in medicinal chemistry. The fluorine atom protects the benzylic position from rapid metabolic oxidation.

Method 1: Catalytic Hydrogenation (Preferred for Purity)

- Reagents: 10% Pd/C (10 wt%), H_2 gas (balloon or 1 atm), Methanol, concentrated HCl (1.0 eq).
- Procedure:
  - Dissolve the oxime in Methanol. Add 1.0 equivalent of HCl (to prevent secondary amine formation).
  - Add Pd/C catalyst carefully under inert atmosphere.

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- Stir under H_2 atmosphere for 4–6 hours.
- Filter through Celite and concentrate.

Method 2: Zinc/HCl Reduction (Lab Scale / No Hydrogenator)

- Reagents: Zinc dust (5.0 eq), Acetic Acid or HCl (3M).
- Procedure:
  - Dissolve the oxime in Acetic Acid.
  - Add Zinc dust portion-wise at 0°C (exothermic reaction).
  - Allow to warm to RT and stir for 2 hours.
  - Basify with NaOH to pH > 10 and extract with DCM.

Data Table: Method Comparison

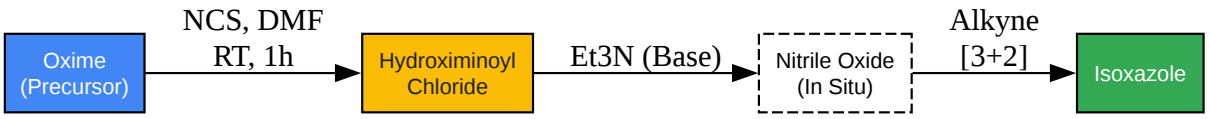
Feature	Catalytic Hydrogenation (Pd/C)	Chemical Reduction (Zn/HCl)
Yield	High (85-95%)	Moderate (70-80%)
Purity	Excellent (Clean profile)	Good (Requires extraction)
Safety	Flammability hazard (H_2)	Exothermic / Acid handling
Selectivity	High	Tolerates sulfur/halogens elsewhere

Protocol C: [3+2] Cycloaddition (Isoxazole Synthesis)

Objective: Using the oxime as a precursor for "Click" chemistry to form isoxazoles.

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Mechanism Flow



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Figure 2: Generation of Nitrile Oxide and subsequent trapping.

Procedure

- Chlorination: Dissolve oxime (1.0 eq) in DMF. Add N-Chlorosuccinimide (NCS) (1.1 eq). Stir at RT for 1 hour to form the hydroximinoyl chloride.
- Cycloaddition: Add the alkyne substrate (1.2 eq) and Triethylamine (Et_3N) (1.5 eq) slowly.
  - Note: Et_3N generates the nitrile oxide in situ.
- Workup: Pour into water, extract with EtOAc.

Quality Control & Analytical Validation

To ensure the integrity of your experimental results, use the following self-validating parameters.

^1H NMR Diagnostic Signals (DMSO-d_6)

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Moiety	Chemical Shift (δ)	Multiplicity	Notes
Aldehyde (-CHO)	10.1 – 10.3 ppm	Singlet	Must be absent in pure oxime.
Oxime (=CH-N)	8.1 – 8.3 ppm	Singlet	Diagnostic product peak.
Oxime (-OH)	11.2 – 11.5 ppm	Broad Singlet	Disappears with D_2O shake.
Aromatic (H-3)	6.9 – 7.1 ppm	Doublet/Multiplet	Ortho to Fluorine (coupling).
Methyl (-CH_3)	2.3 – 2.4 ppm	Singlet	Internal standard for integration.

Troubleshooting

- Issue: Presence of aldehyde peak in NMR after synthesis.
  - Solution: Reaction incomplete. Add more $NH_2OH{\cdot}HCl$ and check pH (ensure it is near neutral/slightly basic).
- Issue: Multiple spots on TLC during reduction.
  - Solution: Formation of secondary amines. Ensure acid (HCl or AcOH) is present during reduction to protonate the primary amine as it forms, preventing it from reacting with the imine intermediate.

References

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